

Characterization of Dialuminium Chloride Pentahydroxide Species: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Dialuminium chloride pentahydroxide*

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Introduction

Dialuminium chloride pentahydroxide, chemically represented as $\text{Al}_2\text{Cl}(\text{OH})_5$, is a key inorganic polymer and a principal component of polyaluminum chloride (PAC). Its applications span a wide range of fields, from water purification and wastewater treatment to the cosmetics industry, where it is a common active ingredient in antiperspirants.[1][2] For drug development professionals, understanding the characterization of this and related aluminum species is crucial for assessing product stability, efficacy, and potential interactions with biological systems.

This technical guide provides a comprehensive overview of the characterization of **dialuminium chloride pentahydroxide** species. It details the synthesis, key physicochemical properties, and the analytical techniques employed for its structural and compositional analysis. This document is intended to serve as a valuable resource for researchers and professionals engaged in the study and application of this versatile compound.

Synthesis of Dialuminium Chloride Pentahydroxide

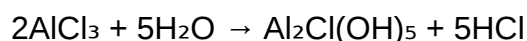
The synthesis of **dialuminium chloride pentahydroxide** is primarily achieved through the controlled partial hydrolysis of aluminum chloride or the reaction of aluminum hydroxide with hydrochloric acid.[3][4] The stoichiometry of the reactants, particularly the molar ratio of hydroxyl ions to aluminum ions (OH/Al), known as basicity, is a critical parameter that dictates the distribution of the resulting polymeric aluminum species.[3][5]

A common laboratory-scale synthesis involves the reaction of aluminum chloride hexahydrate with a base, such as sodium hydrogen carbonate.

Experimental Protocol: Synthesis

- **Reactant Preparation:** Prepare aqueous solutions of aluminum chloride hexahydrate ($\text{AlCl}_3 \cdot 6\text{H}_2\text{O}$) and sodium hydrogen carbonate (NaHCO_3) of desired concentrations.
- **Reaction:** Slowly add the sodium hydrogen carbonate solution to the aluminum chloride solution under vigorous stirring. The reaction proceeds with the evolution of carbon dioxide gas.
- **Aging:** The resulting solution is typically aged for a specific period, often at an elevated temperature (e.g., 60-95°C), to promote the formation of polymeric aluminum species.[6][7]
- **Purification:** The final product can be purified to isolate specific aluminum species, if required.

The general chemical equation for the formation of **dialuminium chloride pentahydroxide** can be represented as:



In practice, the reaction is more complex, leading to a mixture of various polyaluminum species.

Physicochemical Properties

Dialuminium chloride pentahydroxide is typically a white or yellowish powder or an aqueous solution.[4] It is highly soluble in water, where it dissociates to form various hydrolyzed aluminum species.[8]

Property	Value/Description	Reference
Molecular Formula	$\text{Al}_2\text{Cl}(\text{OH})_5$	[9]
Molecular Weight	174.45 g/mol	[8]
Appearance	White to yellowish solid or colorless to yellowish liquid	[4]
Solubility	Very soluble in water	[8]
Basicity (OH/Al ratio)	Typically ranges from 40% to 90%	[5]
pH of solution (15% w/w)	3.0 - 5.0	[10]

Characterization Techniques

A suite of analytical techniques is employed to characterize the various aluminum species present in a **dialuminium chloride pentahydroxide** solution. These methods provide insights into the structure, composition, and distribution of monomeric, polymeric, and colloidal aluminum species.

X-ray Diffraction (XRD)

XRD is used to determine the crystalline or amorphous nature of solid **dialuminium chloride pentahydroxide**. While many preparations result in an amorphous solid, crystalline phases can be obtained under controlled drying conditions.[3] For PAC with a high content of the Al_{13} Keggin ion, a characteristic broad peak is often observed in the 2θ range of 5° to 25° . [3]

Table 1: XRD Data for Crystalline Hydroxyl-Aluminium Chloride

Crystallographic Parameter	Value
Crystal System	Triclinic
a	9.1155 Å
b	11.50 Å
c	24.31 Å
α	107.26°
β	94.313°
γ	105.517°

Data obtained under mild drying conditions.[3]

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a valuable tool for identifying the functional groups and bonding arrangements within the polyaluminum chloride structure. The spectra of different aluminum hydroxychlorides reveal peaks corresponding to the $\text{Al}_{13}\text{O}_4(\text{OH})_{24}(\text{H}_2\text{O})_{12}^{7+}$ polycation, with the intensity of these peaks increasing with a higher OH/Al ratio.[9]

Table 2: Key FTIR Peak Assignments for Aluminum Chlorohydrate

Wavenumber (cm ⁻¹)	Assignment	Reference
~3400-3600	O-H stretching of water and hydroxyl groups	[11][12]
~1635	H-O-H bending of coordinated water	[11]
~1080	Al-O-H bending of bridging hydroxyl groups in polycations	[9]
~970	Deformation of Al-OH and Al-OH ₂	[9]
~780 & 640	Stretching and bending vibrations of the Al-O framework	[9]

27Al Nuclear Magnetic Resonance (NMR) Spectroscopy

27Al NMR spectroscopy is a powerful technique for quantifying the distribution of different aluminum species in solution. Different aluminum coordination environments give rise to distinct chemical shifts.

Table 3: 27Al NMR Chemical Shifts for Key Aluminum Species

Chemical Shift (ppm)	Aluminum Species	Coordination	Reference
~0	Monomeric Al^{3+} ($[\text{Al}(\text{H}_2\text{O})_6]^{3+}$)	Octahedral (AlO_6)	[13][14]
3 - 20	Oligomeric and polymeric Al species (non-Keggin)	Octahedral (AlO_6)	[13][15]
~62.5 - 63	Tetrahedral Al in Keggin- Al_{13} ($[\text{AlO}_4\text{Al}_{12}(\text{OH})_{24}(\text{H}_2\text{O})_{12}]^{7+}$)	Tetrahedral (AlO_4)	[13][16]
~70	Tetrahedral Al in Al_{30} polyoxocation	Tetrahedral (AlO_4)	[16]

Thermal Analysis (TGA/DSC)

Thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) are used to study the thermal decomposition of **dialuminium chloride pentahydroxide**. The decomposition of its precursor, aluminum chloride hexahydrate, occurs in several stages, involving the loss of water and hydrogen chloride.[17]

Table 4: Thermal Decomposition Data for Aluminum Chloride Hexahydrate

Temperature Range (°C)	Event
Room Temperature - 270	Incomplete thermal decomposition producing porous and reactive basic aluminum chloride

Decomposition rates and products are dependent on heating rate and atmosphere.[17]

Speciation by Al-Ferron Complexation

The Al-Ferron timed spectrophotometric method is a widely used technique to differentiate and quantify aluminum species based on their reaction kinetics with the ferron reagent (8-hydroxy-

7-iodo-5-quinoline-5-sulfonic acid). The different species are categorized as Ala (monomeric Al), Alb (polymeric Al), and Alc (colloidal Al).^[18]^[19]

Experimental Protocol: Al-Ferron Speciation

- Reagent Preparation: Prepare a buffered ferron reagent solution.
- Sample Preparation: Dilute the **dialuminium chloride pentahydroxide** sample to an appropriate concentration.
- Reaction and Measurement: Mix the sample with the ferron reagent. Measure the absorbance at a specific wavelength (e.g., 370 nm) at different time intervals (e.g., from 1 minute to 120 minutes).^[18]
- Data Analysis: The absorbance values are used to calculate the concentrations of Ala, Alb, and Alc based on their different reaction rates with ferron. A modified method using non-linear least squares analysis can provide a more precise determination of the Al₁₃ polycation.^[19]

Size Exclusion Chromatography (SEC)

SEC separates molecules based on their hydrodynamic volume, making it a suitable technique for analyzing the distribution of different-sized aluminum polymers.

Experimental Protocol: Size Exclusion Chromatography

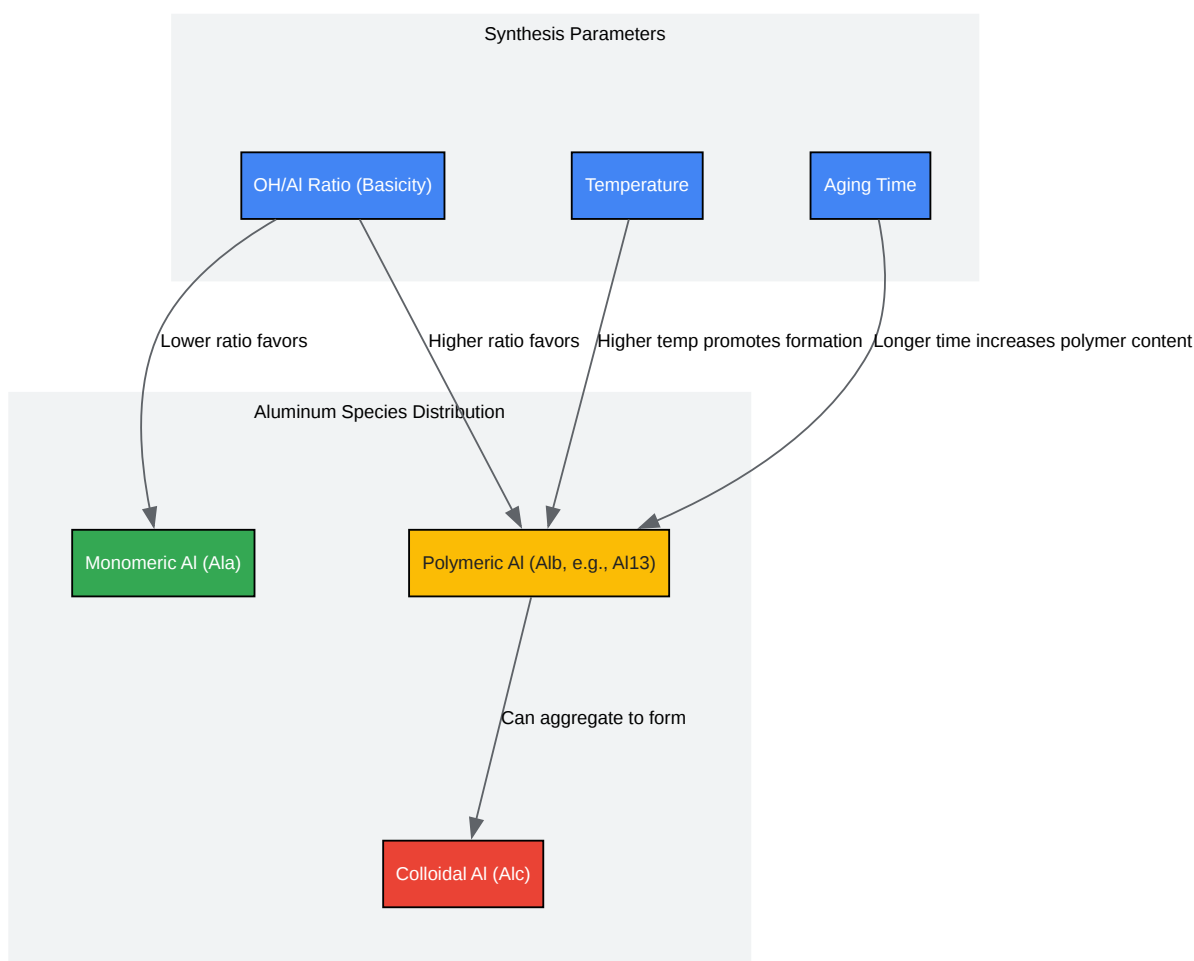
- Column and Mobile Phase Selection: Choose an appropriate SEC column and a mobile phase (e.g., a buffered aqueous solution) compatible with the aluminum species.^[20]^[21]
- System Equilibration: Equilibrate the SEC system with the mobile phase until a stable baseline is achieved.
- Sample Injection: Inject a filtered and degassed sample of the **dialuminium chloride pentahydroxide** solution onto the column.^[22]
- Elution and Detection: Elute the sample with the mobile phase. Larger polymeric species will elute first, followed by smaller oligomers and monomers. Use a suitable detector (e.g., refractive index or UV-Vis) to monitor the elution profile.^[23]

- **Data Analysis:** The resulting chromatogram provides information on the molecular size distribution of the aluminum species.

Visualizing Relationships and Workflows

Logical Relationship: Synthesis Parameters and Speciation

The following diagram illustrates the influence of key synthesis parameters on the resulting distribution of aluminum species.

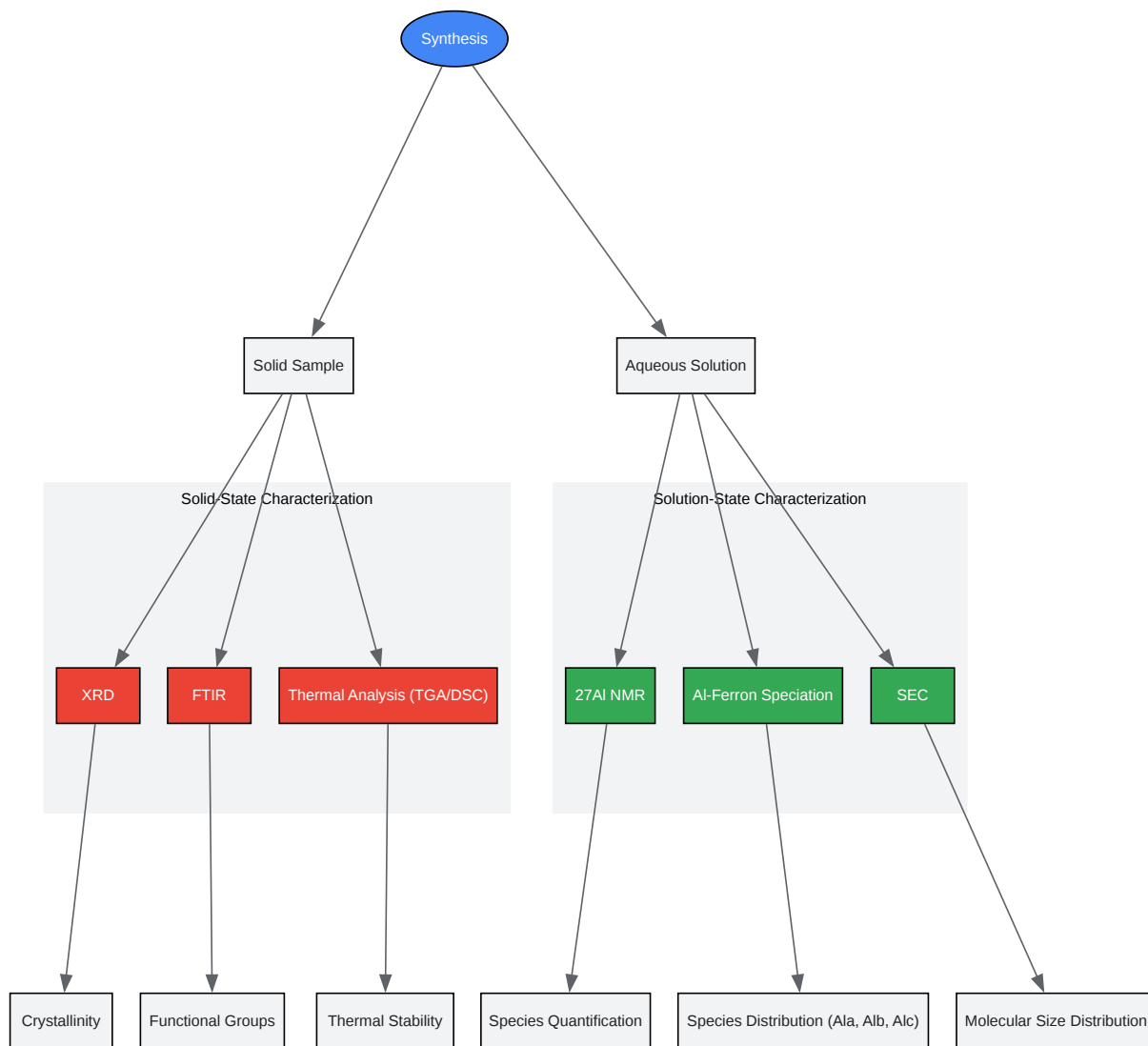


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Caption: Influence of synthesis parameters on aluminum speciation.

Experimental Workflow: Characterization of Dialuminium Chloride Pentahydroxide

This diagram outlines a typical experimental workflow for the comprehensive characterization of **dialuminium chloride pentahydroxide**.



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Caption: Experimental workflow for characterization.

Conclusion

The characterization of **dialuminium chloride pentahydroxide** and its associated species is a multifaceted process that requires the application of several complementary analytical techniques. A thorough understanding of the synthesis parameters and their influence on the final product composition is essential for controlling the properties and performance of this important inorganic polymer. This guide provides a foundational understanding of the key characterization methods and their application, which will be of significant value to researchers, scientists, and drug development professionals working with this compound.

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